

An In-depth Technical Guide to the Synthesis of 3-Phenylethynyl-pyridine

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Compound of Interest

Compound Name: 3-Phenylethynyl-pyridine

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This technical guide provides a comprehensive overview of the synthesis of **3-phenylethynyl-pyridine**, a valuable building block in medicinal chemistry and materials science. The primary focus of this document is the Sonogashira cross-coupling reaction, the most prevalent and versatile method for the preparation of this compound.

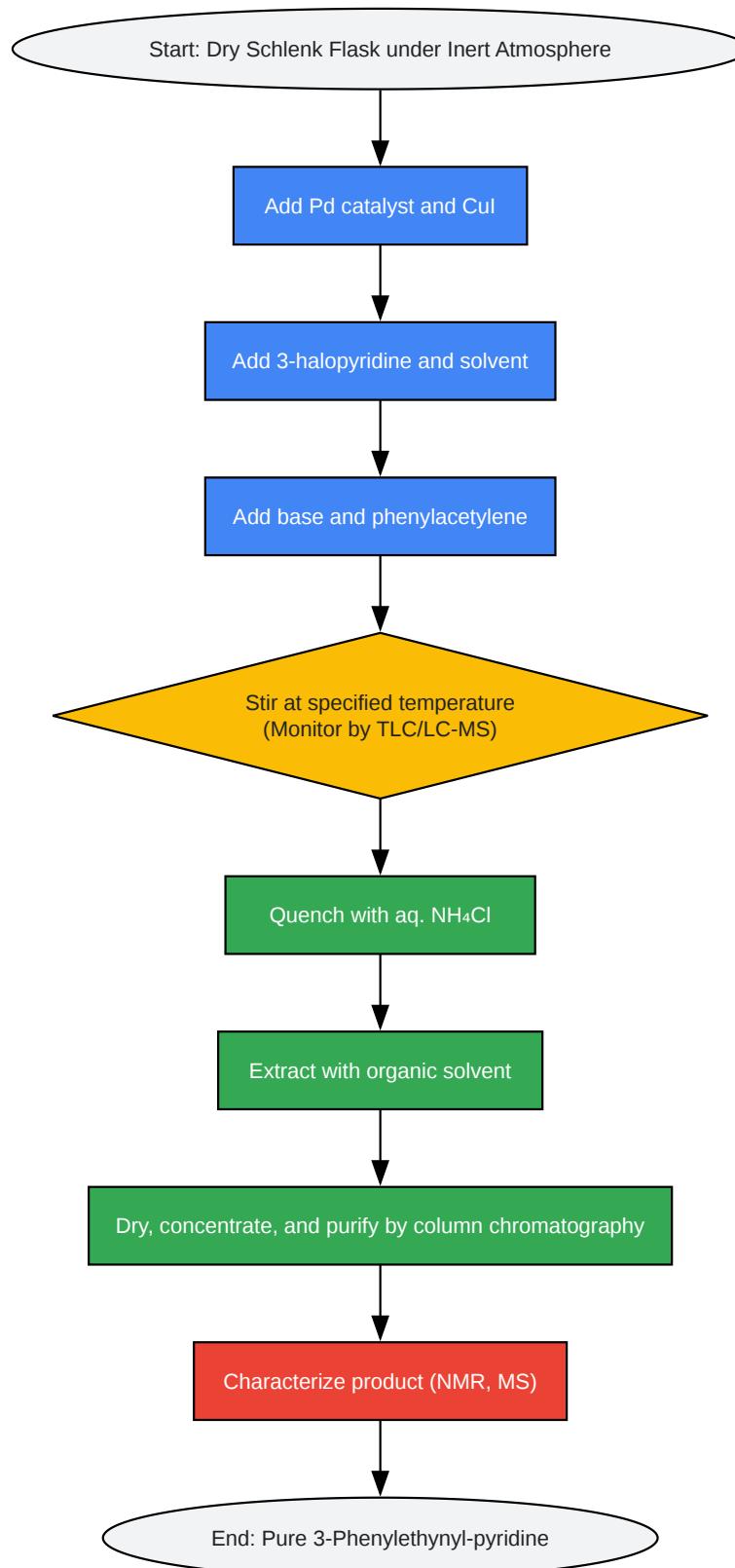
Core Synthesis Strategy: The Sonogashira Coupling

The synthesis of **3-phenylethynyl-pyridine** is most commonly achieved through a palladium- and copper-catalyzed cross-coupling reaction known as the Sonogashira coupling.^[1] This reaction forms a carbon-carbon bond between a terminal alkyne (phenylacetylene) and an aryl halide (a 3-halopyridine). The general transformation is depicted below:

Reaction Scheme:

Caption: The catalytic cycles of the Sonogashira cross-coupling reaction.

Experimental Workflow for Synthesis of **3-Phenylethynyl-pyridine**

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Caption: A generalized workflow for the synthesis and purification of **3-phenylethynyl-pyridine**.

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References

- 1. Sonogashira coupling - Wikipedia [en.wikipedia.org]
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